

Application Notes and Protocols: Gold Trisulfide in Electronics

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Compound of Interest

Compound Name: Gold trisulfide

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gold trisulfide (Au_2S_3) is an inorganic compound that has garnered interest for its potential applications in electronics and materials science.^[1] As a metal chalcogenide, its study offers fundamental insights into the nature of gold-sulfur bonds, which are pivotal in various advanced materials.^[1] While research into the electronic applications of **gold trisulfide** is still in a nascent stage, its potential semiconductor properties suggest possibilities for its use in electronic and optoelectronic devices.^[1] This document provides an overview of the known properties of **gold trisulfide**, detailed protocols for its synthesis, and a discussion of its potential applications in the field of electronics. It is important to note that **gold trisulfide** is typically described as an amorphous black solid, which has made its definitive structural and electronic characterization challenging.^{[1][2]}

Physicochemical Properties of Gold Trisulfide

A summary of the key physical and chemical properties of **gold trisulfide** is presented in Table 1. This data is compiled from various sources and provides a foundational understanding of the material.

Table 1: Physical and Chemical Properties of Gold(III) Sulfide (Au_2S_3)

Property	Value	Reference
Chemical Formula	Au_2S_3	[1][2]
Molecular Weight	490.1 g/mol	[1][3]
Appearance	Black powder/solid	[1][2][3]
Density	8.75 g/cm ³	[1][2]
Oxidation State of Gold	+3	[1]
CAS Number	1303-61-3	[1][3]
Solubility	Insoluble in water and mineral acids. Soluble in concentrated sodium sulfide solutions and sodium cyanide.	[1][2][4][5]

Experimental Protocols: Synthesis of Gold Trisulfide

Several methods for the synthesis of **gold trisulfide** have been reported. The following protocols detail two common approaches: synthesis from a trivalent gold solution using hydrogen sulfide and a sonochemical method.

Synthesis of Gold Trisulfide using Hydrogen Sulfide

This method relies on the reaction of a trivalent gold solution with hydrogen sulfide gas to precipitate **gold trisulfide**.^[4]

Materials:

- Trivalent gold solution (e.g., $\text{Au}_2(\text{SO}_4)_3$ in concentrated sulfuric acid or $\text{Li}[\text{AuCl}_4]$)^{[2][4]}
- Hydrogen sulfide (H_2S) gas^[4]
- Concentrated sulfuric acid (97%)^{[4][5]}
- Distilled water^[5]

- Acetone[5]
- Centrifuge and centrifuge tubes
- Gas bubbling apparatus

Protocol:

- Prepare a solution of trivalent gold. One method involves the electrolysis of concentrated sulfuric acid (97%) in a U-tube with gold electrodes to form $\text{Au}_2(\text{SO}_4)_3$. [4][5]
- Bubble hydrogen sulfide (H_2S) gas through the trivalent gold solution. [4]
- A black precipitate of **gold trisulfide** (Au_2S_3) will form. [4][5]
- Remove the electrolyte and the precipitate from the reaction vessel.
- Centrifuge the mixture to separate the precipitate from the supernatant acid.
- Decant the supernatant acid.
- Wash the black precipitate with 100 ml of fresh concentrated sulfuric acid to remove any unreacted $\text{Au}_2(\text{SO}_4)_3$. [5]
- Wash the precipitate with approximately 500 ml of distilled water to dilute any residual acid. [5]
- Centrifuge the mixture and decant the water.
- Finally, wash the precipitate with acetone and allow it to air-dry. The resulting product is a brownish-black powder. [5]

Diagram of Experimental Workflow:

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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Gold Trisulfide in Electronics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075629#potential-applications-of-gold-trisulfide-in-electronics]

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